

# In-Depth Technical Guide to the Physical Properties of Methyl 3-(dimethoxyphosphinoyl)propionate

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## Compound of Interest

Compound Name: *Methyl 3-(dimethoxyphosphinoyl)propionate*

Cat. No.: *B098589*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **Methyl 3-(dimethoxyphosphinoyl)propionate** (CAS No. 18733-15-8). The information is presented to be a valuable resource for researchers and professionals involved in chemistry and drug development.

## Core Physical Properties

**Methyl 3-(dimethoxyphosphinoyl)propionate**, also known as Dimethyl [2-(methoxycarbonyl)ethyl]phosphonate, is a clear, colorless liquid. A summary of its key physical and chemical properties is provided below.

Property	Value	Source
Molecular Formula	C6H13O5P	--INVALID-LINK--
Molecular Weight	196.14 g/mol	--INVALID-LINK--, --INVALID-LINK--
CAS Number	18733-15-8	--INVALID-LINK--
Boiling Point	261.8°C at 760 mmHg137-138°C at 10 Torr102-103°C at 1 Torr	--INVALID-LINK--[1], --INVALID-LINK--[2], --INVALID-LINK--[3]
Density	1.167 g/cm <sup>3</sup> 1.21 g/cm <sup>3</sup> at 20°C1.2170 g/cm <sup>3</sup>	--INVALID-LINK--[1], --INVALID-LINK--[3], --INVALID-LINK--[2]
Refractive Index	1.4390 at 20°C (589.3 nm)	--INVALID-LINK--[4], --INVALID-LINK--[2]
Flash Point	126.1°C	--INVALID-LINK--[1]
Physical Form	Liquid	--INVALID-LINK--[5], --INVALID-LINK--[2]
Color	Clear colorless	--INVALID-LINK--[2]
Storage Temperature	Room Temperature, Sealed in dry	--INVALID-LINK--[5]

## Experimental Protocols

A prevalent method for the synthesis of phosphonates such as **Methyl 3-(dimethoxyphosphinoyl)propionate** is the Michaelis-Arbuzov reaction.[3][4][6][7] This reaction involves the nucleophilic attack of a trialkyl phosphite on an alkyl halide, followed by the dealkylation of the resulting phosphonium salt.

While a specific, detailed experimental protocol for the synthesis of **Methyl 3-(dimethoxyphosphinoyl)propionate** was not found in the immediate search results, a general procedure based on the Michaelis-Arbuzov reaction would involve the reaction of dimethyl phosphite with methyl acrylate. The reaction is typically base-catalyzed.

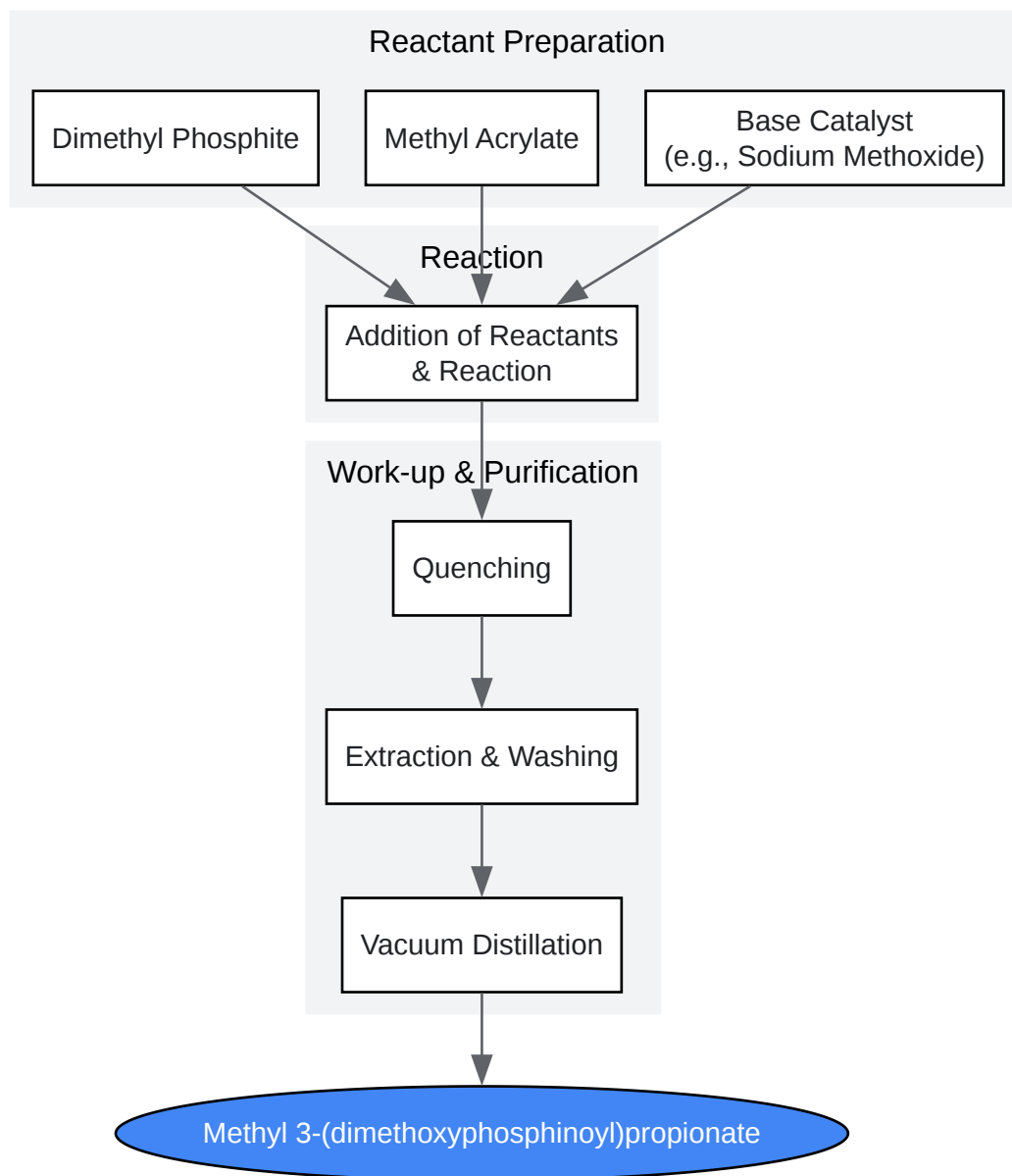
Generalized Synthesis of **Methyl 3-(dimethoxyphosphinoyl)propionate** via Michaelis-Arbuzov type Reaction:

- Reactants:
  - Dimethyl phosphite
  - Methyl acrylate
  - Base catalyst (e.g., sodium methoxide)
- Procedure Outline:
  - A solution of the base catalyst in a suitable solvent (e.g., methanol) is prepared in a reaction vessel under an inert atmosphere.
  - Dimethyl phosphite is added to the catalyst solution.
  - Methyl acrylate is then added dropwise to the reaction mixture, often at a controlled temperature to manage the exothermic reaction.
  - After the addition is complete, the reaction mixture is stirred for a specified period at a set temperature to ensure the reaction goes to completion.
  - The reaction is then quenched, for example, by the addition of an acid to neutralize the catalyst.
  - The crude product is worked up, which may involve extraction and washing steps.
  - Finally, the product is purified, typically by vacuum distillation, to yield pure **Methyl 3-(dimethoxyphosphinoyl)propionate**.

It is crucial to note that the specific parameters such as reaction time, temperature, and purification methods would need to be optimized for this particular synthesis.

## Visualizations

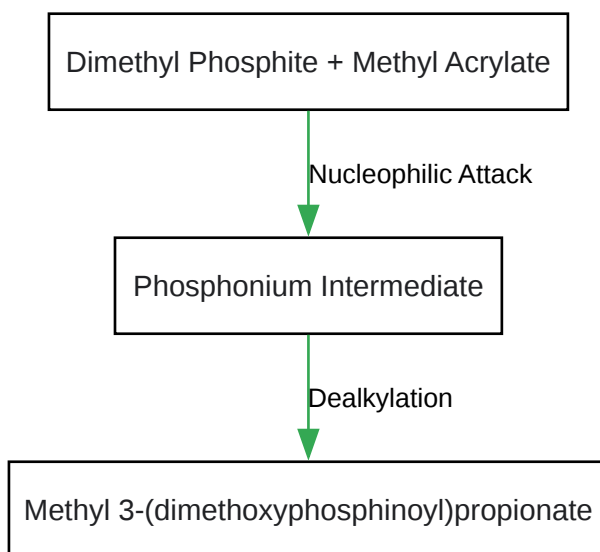
The synthesis of **Methyl 3-(dimethoxyphosphinoyl)propionate** can be visualized as a streamlined workflow.



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Caption: Generalized workflow for the synthesis of **Methyl 3-(dimethoxyphosphinoyl)propionate**.

The underlying chemical transformation is the Michaelis-Arbuzov reaction.



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Caption: Key steps of the Michaelis-Arbuzov reaction for phosphonate synthesis.

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## References

- 1. Arbuzov Reaction [organic-chemistry.org]
- 2. rsc.org [rsc.org]
- 3. jk-sci.com [jk-sci.com]
- 4. Michaelis–Arbuzov reaction - Wikipedia [en.wikipedia.org]
- 5. EP1257270B1 - A method for synthesizing leflunomide - Google Patents [patents.google.com]
- 6. m.youtube.com [m.youtube.com]
- 7. Improvements, Variations and Biomedical Applications of the Michaelis–Arbuzov Reaction - PMC [pmc.ncbi.nlm.nih.gov]
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